

# Alachlor-d13: An In-depth Technical Overview

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## Compound of Interest

Compound Name: Alachlor-d13

Cat. No.: B020859

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This guide provides detailed information on the molecular properties of **Alachlor-d13**, a deuterated isotopologue of the herbicide Alachlor. It is intended for researchers, scientists, and professionals in the field of drug development and environmental analysis who utilize stable isotope-labeled compounds as internal standards.

## Molecular Data Summary

The key molecular identifiers and properties for **Alachlor-d13** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>7</sub> D <sub>13</sub> ClNO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	282.85 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1015856-63-9 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Alternate Names	2-chloro-2',6'-diethyl-N-(methoxymethyl)acetanilide-d13 <a href="#">[1]</a>

## Experimental Context and Applications

Methodology for Use as an Internal Standard:

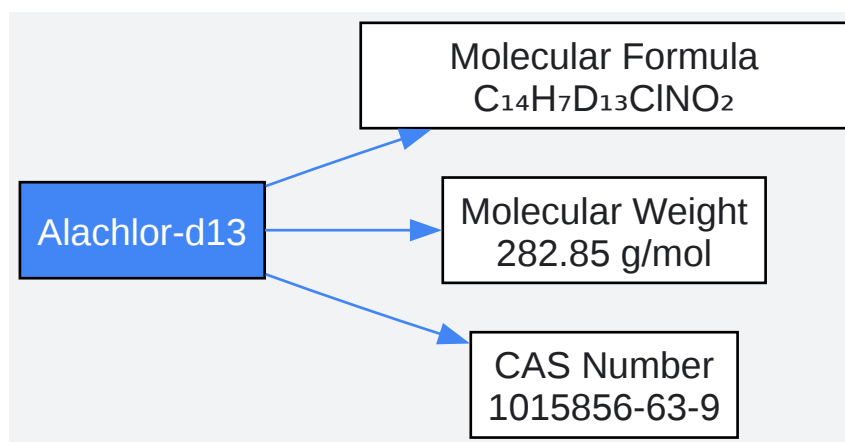
**Alachlor-d13** is frequently employed as an internal standard in analytical chemistry for the quantification of Alachlor in various matrices, such as environmental samples. A typical

experimental workflow involves:

- **Sample Preparation:** A known quantity of **Alachlor-d13** is spiked into the unknown sample containing Alachlor.
- **Extraction:** The sample is subjected to an extraction procedure, such as accelerated solvent extraction (ASE), to isolate the analytes.
- **Chromatographic Separation:** The extract is then analyzed using a chromatographic technique, commonly gas chromatography (GC) or liquid chromatography (LC).
- **Mass Spectrometric Detection:** A mass spectrometer (MS) is used as a detector to differentiate and quantify Alachlor and **Alachlor-d13** based on their mass-to-charge ratio.
- **Quantification:** The ratio of the signal from Alachlor to the known concentration of **Alachlor-d13** allows for precise quantification of the Alachlor in the original sample, correcting for any loss during sample preparation and analysis.

## Diagrammatic Representations

The logical relationship of the core molecular information for **Alachlor-d13** is presented below.



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Caption: Core molecular properties of **Alachlor-d13**.

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## References

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